

Linearity, accuracy, and precision of enalapril assay with MK-421 (D5 maleate)

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Compound of Interest

Compound Name: MK-421 (D5 maleate)

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A comprehensive comparison of analytical methods for the quantification of enalapril, with a focus on a highly specific and robust LC-MS/MS assay utilizing the deuterated internal standard **MK-421 (D5 Maleate)**, is presented for researchers, scientists, and drug development professionals. This guide provides an objective analysis of the linearity, accuracy, and precision of this method in comparison to other established techniques.

Performance Comparison of Enalapril Assays

The use of a stable isotope-labeled internal standard, such as Enalapril-D5, is widely considered the gold standard in quantitative bioanalysis using mass spectrometry. It closely mimics the analyte's behavior during sample preparation and ionization, leading to superior accuracy and precision. The following tables summarize the performance characteristics of an LC-MS/MS method using Enalapril-D5 and Enalaprilat-D5 as internal standards against other reported methods.

Table 1: Linearity of Enalapril and Enalaprilat Assays

Method	Analyte	Internal Standard	Linearity Range (ng/mL)	Correlation Coefficient (r ²)
LC-MS/MS[1]	Enalapril	Enalapril-D5	0.502 - 160.2	>0.99
LC-MS/MS[1]	Enalaprilat	Enalaprilat-D5	0.506 - 161.5	>0.99
LC-MS/MS[2]	Enalapril	Tolbutamide	1 - 500	0.99743
LC-MS/MS[2]	Enalaprilat	Tolbutamide	1 - 500	0.99727
LC-MS/MS[3]	Enalapril	Felodipine	1 - 200	≥ 0.99
LC-MS/MS[3]	Enalaprilat	Felodipine	20 - 500	≥ 0.99

Table 2: Accuracy and Precision of Enalapril and Enalaprilat Assays

Method	Analyte	Internal Standard	Accuracy (% Mean Recovery)	Precision (% RSD)
LC-MS/MS[1]	Enalapril	Enalapril-D5	91.21%	1.72% - 5.06%
LC-MS/MS[1]	Enalaprilat	Enalaprilat-D5	90.85%	1.29% - 3.87%
LC-MS/MS[2]	Enalapril	Tolbutamide	Intraday: 103-113%, Interday: 100-106%	Intraday: 3.4-11.8%, Interday: 7.7-10.9%
LC-MS/MS[2]	Enalaprilat	Tolbutamide	Intraday: 93-103%, Interday: 96-99%	Intraday: 3.1-10.3%, Interday: 6.7-13.7%

Experimental Protocols

Key Experiment: LC-MS/MS Assay of Enalapril and Enalaprilat with Deuterated Internal Standards[1]

A detailed methodology for the highly selective and sensitive quantification of enalapril and its active metabolite, enalaprilat, in human plasma is provided below.

1. Sample Preparation: Solid Phase Extraction (SPE)

- Analytes were extracted from human plasma using a solid phase extraction process. This technique allows for the efficient removal of plasma components that could interfere with the analysis, resulting in a cleaner sample and improved assay performance.

2. Chromatographic Separation

- Column: Zorbax Eclipse; 150 × 4.6 mm, C18 5 µm column.
- Mobile Phase: A gradient mixture of acetonitrile and 0.1% v/v formic acid in water (65:35 v/v).
- Flow Rate: 0.8 mL/min.

3. Mass Spectrometric Detection

- Ionization Mode: Positive ionization.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Mass Transitions:
 - Enalapril: m/z 377.10 → 234
 - Enalapril-D5 (Internal Standard): m/z 382.10 → 239.20
 - Enalaprilat: m/z 349 → 206
 - Enalaprilat-D5 (Internal Standard): m/z 354.20 → 211.20

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the LC-MS/MS assay of enalapril and enalaprilat using deuterated internal standards.

Caption: Workflow of the LC-MS/MS assay for Enalapril and Enalaprilat.

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